

Isooctyl Acrylate Monomer: A Technical Guide to Purity and Specifications

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Compound of Interest

Compound Name: *Isooctyl acrylate*

Cat. No.: *B1210171*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the purity and specifications of **isooctyl acrylate**, a key monomer in the synthesis of polymers for a wide range of applications, including pressure-sensitive adhesives, coatings, and sealants. Understanding and controlling the purity of this monomer is critical to ensuring the final polymer's performance, consistency, and safety, particularly in sensitive applications such as medical devices and drug delivery systems.

Core Specifications

The quality of **isooctyl acrylate** is defined by a set of key physical and chemical properties. These specifications ensure batch-to-batch consistency and predictable polymerization behavior. The following table summarizes the typical specifications for high-purity **isooctyl acrylate**.

Parameter	Typical Specification	Test Method
Purity (Assay)	$\geq 99.5\%$	Gas Chromatography (GC)
Inhibitor (MEHQ)	15 - 100 ppm	High-Performance Liquid Chromatography (HPLC)
Water Content	$\leq 0.1\%$	Karl Fischer Titration
Acidity (as Acrylic Acid)	$\leq 0.01\%$	Titration (ASTM D1364)
Color	≤ 10 APHA	Platinum-Cobalt Scale (ASTM D1209)

Experimental Protocols

Detailed and validated analytical methods are essential for the accurate determination of **isooctyl acrylate** specifications. The following sections provide representative methodologies for the key quality control tests.

Determination of Purity by Gas Chromatography (GC)

This method is used to determine the area percent purity of **isooctyl acrylate** and to identify and quantify any impurities.

Methodology:

- Instrument: Gas chromatograph equipped with a Flame Ionization Detector (FID).
- Column: A non-polar capillary column, such as a DB-1 or equivalent (30 m x 0.25 mm ID, 0.25 μm film thickness), is suitable for separating **isooctyl acrylate** from potential impurities like isooctanol and other acrylate esters.
- Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1 mL/min).
- Injector: Split/splitless injector, typically operated in split mode with a ratio of 50:1.
- Temperatures:
 - Injector Temperature: 250°C

- Detector Temperature: 280°C
- Oven Temperature Program:
 - Initial Temperature: 80°C, hold for 2 minutes.
 - Ramp: 10°C/minute to 250°C.
 - Final Hold: Hold at 250°C for 5 minutes.
- Sample Preparation: Dilute the **isooctyl acrylate** sample in a suitable solvent such as acetone or methylene chloride to a concentration of approximately 1 mg/mL.
- Injection Volume: 1 µL.
- Quantification: The purity is calculated based on the area percent of the **isooctyl acrylate** peak relative to the total area of all peaks in the chromatogram.

Determination of MEHQ Inhibitor by High-Performance Liquid Chromatography (HPLC)

This method provides a precise measurement of the monomethyl ether of hydroquinone (MEHQ) inhibitor concentration.

Methodology:

- Instrument: High-performance liquid chromatograph with a UV detector.
- Column: A reverse-phase C18 column (e.g., 150 mm x 4.6 mm, 5 µm particle size) is commonly used.
- Mobile Phase: A mixture of acetonitrile and water (e.g., 40:60 v/v) is typically effective. The mobile phase should be filtered and degassed.
- Flow Rate: 1.0 mL/min.
- Detector Wavelength: 289 nm.

- Column Temperature: 30°C.
- Sample Preparation: Accurately weigh the **isooctyl acrylate** sample and dilute it with the mobile phase to a known concentration (e.g., 10 mg/mL).
- Injection Volume: 10 µL.
- Quantification: The concentration of MEHQ is determined by comparing the peak area of the sample to a calibration curve prepared from MEHQ standards of known concentrations.

Determination of Water Content by Karl Fischer Titration

This is a standard and highly accurate method for quantifying the water content in the monomer.

Methodology:

- Instrument: A coulometric or volumetric Karl Fischer titrator.
- Reagents: Karl Fischer reagents suitable for aldehydes and ketones.
- Sample Preparation: The **isooctyl acrylate** sample is directly injected into the titration vessel. The sample size will depend on the expected water content and the type of titrator used.
- Procedure: The sample is titrated with the Karl Fischer reagent until the endpoint is reached, which is detected potentiometrically. The instrument automatically calculates the water content, typically expressed as a percentage or in parts per million (ppm).

Determination of Acidity by Titration (ASTM D1364)

This method measures the total acidity of the monomer, which is typically due to the presence of residual acrylic acid.

Methodology:

- Reagents:

- Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 N).
- Solvent: A mixture of toluene and ethanol, neutralized to a phenolphthalein endpoint.
- Phenolphthalein indicator solution.
- Procedure:
 - A known weight of the **isooctyl acrylate** sample is dissolved in the neutralized solvent mixture.
 - A few drops of phenolphthalein indicator are added.
 - The solution is titrated with the standardized NaOH solution to the first permanent pink endpoint.
- Calculation: The acidity, expressed as percent acrylic acid, is calculated based on the volume of NaOH titrant used, its normality, and the weight of the sample.

Determination of Color by the APHA Method (ASTM D1209)

This visual comparison method is used to assess the color of the monomer against a standard platinum-cobalt scale.

Methodology:

- Apparatus: Nessler tubes and a calibrated color comparator.
- Standards: Commercially available APHA color standards or standards prepared by diluting a 500 ppm platinum-cobalt stock solution.
- Procedure:
 - The **isooctyl acrylate** sample is placed in a Nessler tube.
 - The color of the sample is visually compared to the APHA standards in the color comparator.

- The APHA color is the number of the standard that most closely matches the color of the sample.

Quality Control and Analysis Workflow

The following diagram illustrates a typical workflow for the quality control and analysis of an incoming batch of **isooctyl acrylate** monomer.

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